

A Technical Guide to the Physicochemical Characteristics of 2-(1-Pyrrolidinyl)nicotinic Acid

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Compound of Interest

Compound Name: 2-(1-Pyrrolidinyl)nicotinic acid

Cat. No.: B1273703

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Introduction

2-(1-Pyrrolidinyl)nicotinic acid is a heterocyclic compound featuring a pyridine ring substituted with a carboxylic acid group and a pyrrolidine ring. Its structure suggests potential applications in medicinal chemistry and drug development, as the nicotinic acid moiety is a well-known pharmacophore and the pyrrolidine ring is present in many biologically active molecules.^[1] A thorough understanding of its physicochemical properties is fundamental for its synthesis, formulation, and evaluation in biological systems. This guide provides a summary of the available data on the physicochemical characteristics of **2-(1-Pyrrolidinyl)nicotinic acid**, details on general experimental protocols for their determination, and a logical workflow for physicochemical property assessment.

Physicochemical Properties

The following table summarizes the predicted and known physicochemical properties of **2-(1-Pyrrolidinyl)nicotinic acid**. It is important to note that much of the available data is based on computational predictions and may not reflect experimentally determined values.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₂	[2][3][4][5]
Molecular Weight	192.21 g/mol	[2][3][4][5]
Appearance	White solid	[2][6]
Boiling Point	380.9 ± 27.0 °C (Predicted)	[2][5][6]
Density	1.283 ± 0.06 g/cm ³ (Predicted)	[2][5][6]
pKa	2.10 ± 0.36 (Predicted)	[2][5][6]
Storage Temperature	Room Temperature	[3][6]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **2-(1-Pyrrolidinyl)nicotinic acid** are not readily available in the public domain. However, standard methodologies for organic compounds can be applied.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid.

Apparatus:

- Melting point apparatus (e.g., Vernier Melt Station, Thomas-Hoover Uni-Melt)
- Capillary tubes
- Mortar and pestle

Procedure:

- A small, dry sample of the compound is finely ground and packed into a capillary tube to a depth of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.

- The sample is heated at a steady rate.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.^[7]

Boiling Point Determination (Simple Distillation)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

Apparatus:

- Round-bottom flask
- Distillation head
- Condenser
- Receiving flask
- Thermometer
- Heating mantle

Procedure:

- The liquid is placed in the round-bottom flask.
- The distillation apparatus is assembled.
- The liquid is heated to boiling.
- The temperature of the vapor is measured with a thermometer. The stable temperature at which the vapor condenses and is collected in the receiving flask is the boiling point.^[7]

pKa Determination (Potentiometric Titration)

The pKa is the negative base-10 logarithm of the acid dissociation constant (K_a) of a solution.

Apparatus:

- pH meter
- Burette
- Beaker
- Magnetic stirrer and stir bar

Procedure:

- A known concentration of the acidic compound is dissolved in a suitable solvent (e.g., water).
- A standardized solution of a strong base (e.g., NaOH) is slowly added from a burette.
- The pH of the solution is measured after each addition of the base.
- A titration curve is generated by plotting the pH versus the volume of base added.
- The pKa is the pH at the half-equivalence point, where half of the acid has been neutralized.

Solubility Determination (Shake-Flask Method)

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Apparatus:

- Vials with screw caps
- Shaker or rotator
- Centrifuge
- Analytical balance
- Spectrophotometer or HPLC

Procedure:

- An excess amount of the solid compound is added to a known volume of the solvent in a vial.
- The vial is sealed and agitated at a constant temperature until equilibrium is reached.
- The solution is centrifuged to separate the undissolved solid.
- The concentration of the compound in the supernatant is determined using a suitable analytical method (e.g., UV-Vis spectrophotometry, HPLC).

LogP (Octanol-Water Partition Coefficient) Determination

LogP is a measure of the lipophilicity of a compound, defined as the ratio of the concentration of the compound in octanol to its concentration in water at equilibrium.

Apparatus:

- Separatory funnel or vials
- Shaker
- Centrifuge
- Analytical instrumentation (e.g., HPLC, UV-Vis spectrophotometer)

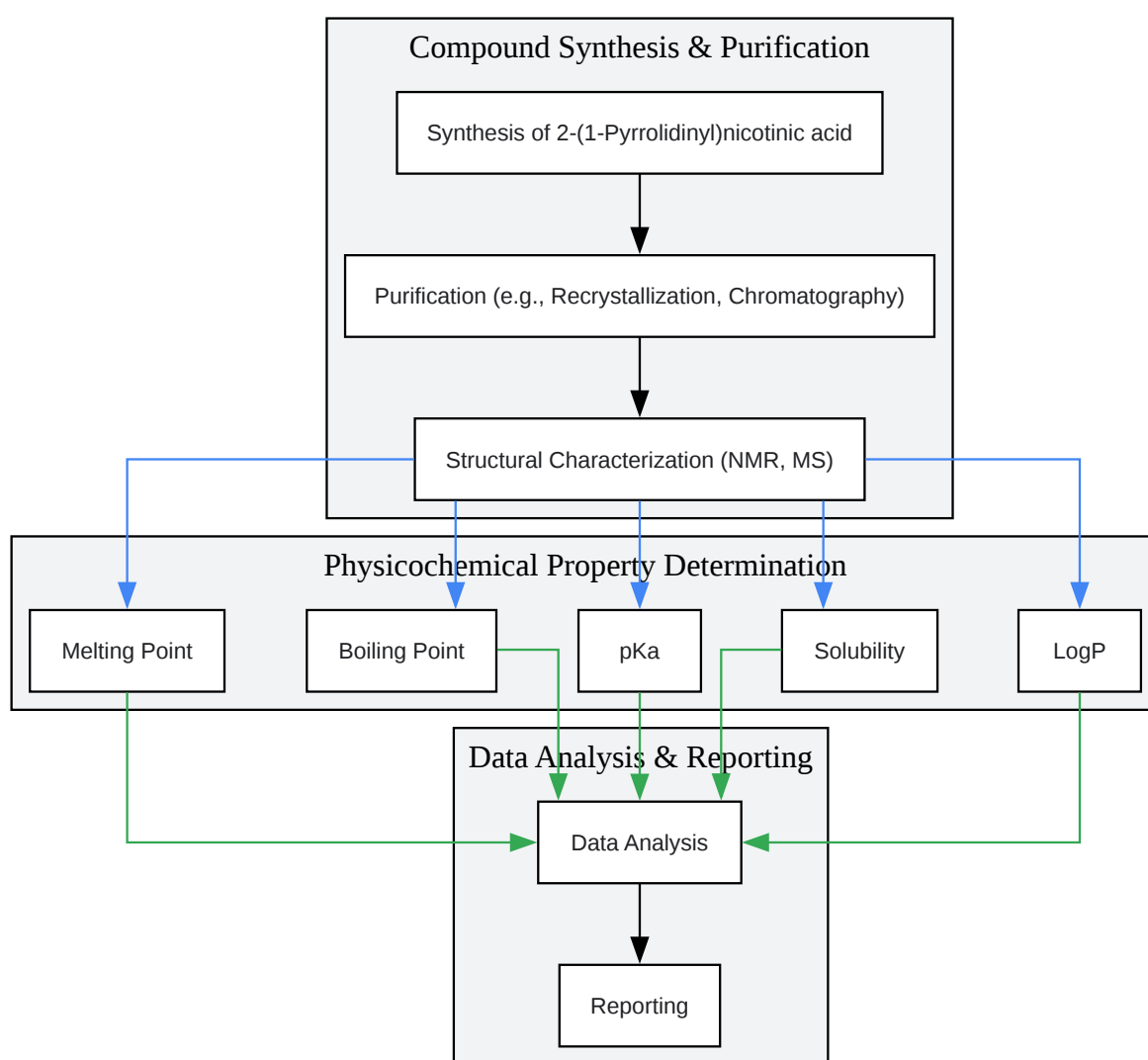
Procedure:

- A known amount of the compound is dissolved in a mixture of octanol and water.
- The mixture is shaken until the compound has partitioned between the two phases and equilibrium is reached.
- The mixture is centrifuged to ensure complete separation of the two phases.
- The concentration of the compound in both the octanol and water phases is measured.

- LogP is calculated as the logarithm of the ratio of the concentration in octanol to the concentration in water.

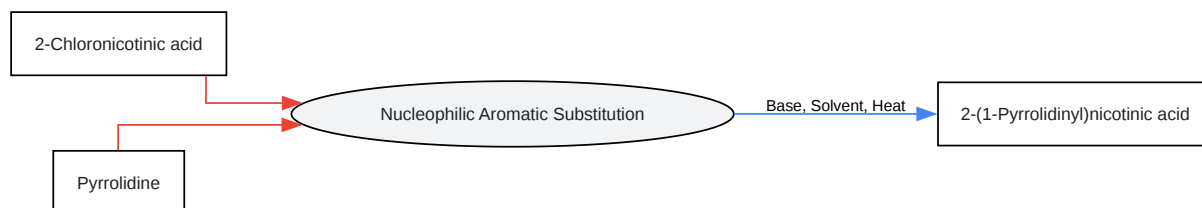
Workflow and Pathway Diagrams

The following diagrams illustrate a general workflow for the determination of physicochemical properties and a potential synthetic pathway for nicotinic acid derivatives.



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A general workflow for the synthesis, purification, and physicochemical characterization of a compound.



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A plausible synthetic route to **2-(1-Pyrrolidinyl)nicotinic acid**.

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References

- 1. Progress in the Stereoselective Synthesis Methods of Pyrrolidine-Containing Drugs and Their Precursors | MDPI [mdpi.com]
- 2. 2-(1-PYRROLIDINYL)NICOTINIC ACID | 690632-36-1 [amp.chemicalbook.com]
- 3. 2-(1-PYRROLIDINYL)NICOTINIC ACID | 690632-36-1 [chemicalbook.com]
- 4. chemwhat.com [chemwhat.com]
- 5. 2-(1-PYRROLIDINYL)NICOTINIC ACID Two Chongqing Chemdad Co. , Ltd [chemdad.com]
- 6. 2-(1-PYRROLIDINYL)NICOTINIC ACID CAS#: 690632-36-1 [m.chemicalbook.com]
- 7. chem.libretexts.org [chem.libretexts.org]
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